

In-Depth Technical Guide: Physicochemical Properties of Boc-Phe(4-Br)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-Phe(4-Br)-OH

Cat. No.: B613734

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides core physicochemical data for N-tert-Butoxycarbonyl-4-bromo-L-phenylalanine, commonly abbreviated as **Boc-Phe(4-Br)-OH**. This compound is a crucial building block in peptide synthesis and drug discovery, valued for its role in creating modified peptides with enhanced biological activity or stability. The presence of the bromine atom on the phenyl ring offers a site for further chemical modification, making it a versatile reagent in medicinal chemistry.

Physicochemical Data

The fundamental molecular properties of **Boc-Phe(4-Br)-OH** are summarized below. This data is essential for accurate experimental design, stoichiometric calculations, and analytical characterization.

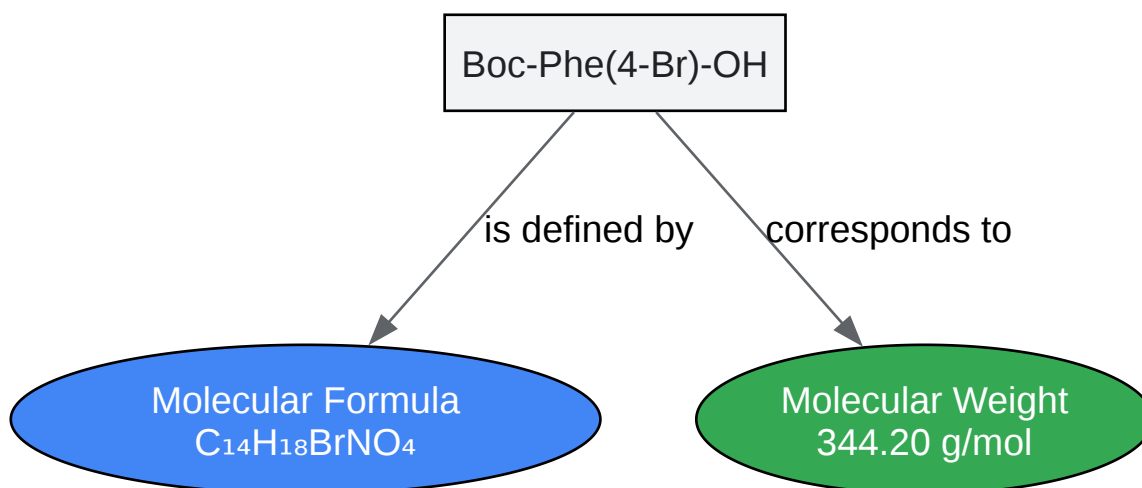
Parameter	Value	Citations
Molecular Formula	C ₁₄ H ₁₈ BrNO ₄	[1] [2] [3]
Molecular Weight	344.20 g/mol	[1] [2]
Synonyms	Boc-4-bromo-L-phenylalanine, Boc-L-Phe(4-Br)-OH	[1] [3]
CAS Number	62129-39-9	[1] [2] [3] [4]

Experimental Protocols

While this guide focuses on the intrinsic properties of the molecule, any experimental use, such as incorporation into a peptide sequence, would typically follow standard solid-phase peptide synthesis (SPPS) protocols. The tert-butoxycarbonyl (Boc) protecting group is acid-labile and is removed using an acid such as trifluoroacetic acid (TFA) to allow for the formation of a peptide bond with the next amino acid in the sequence.

Conceptual Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental identifiers.



[Click to download full resolution via product page](#)

Caption: Conceptual flow from chemical name to its molecular formula and weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boc-Phe(4-Br)-OH = 98.0 62129-39-9 [sigmaaldrich.com]

- 2. scbt.com [scbt.com]
- 3. chemimpex.com [chemimpex.com]
- 4. peptide.com [peptide.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of Boc-Phe(4-Br)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b613734#boc-phe-4-br-oh-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com